

Analytical techniques for Phenoxy, 4-(acetylamino)- characterization

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Compound of Interest

Compound Name: *Phenoxy, 4-(acetylamino)-*

CAS No.: *87015-37-0*

Cat. No.: *B1219504*

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Executive Summary & Scope

This application note details the analytical characterization of compounds containing the 4-(acetylamino)phenoxy moiety. This structural motif—a benzene ring para-substituted with an acetamido group (

) and an oxygen linkage—forms the core of major analgesic/antipyretic drugs, most notably Acetaminophen (Paracetamol) (where

) and Phenacetin (where

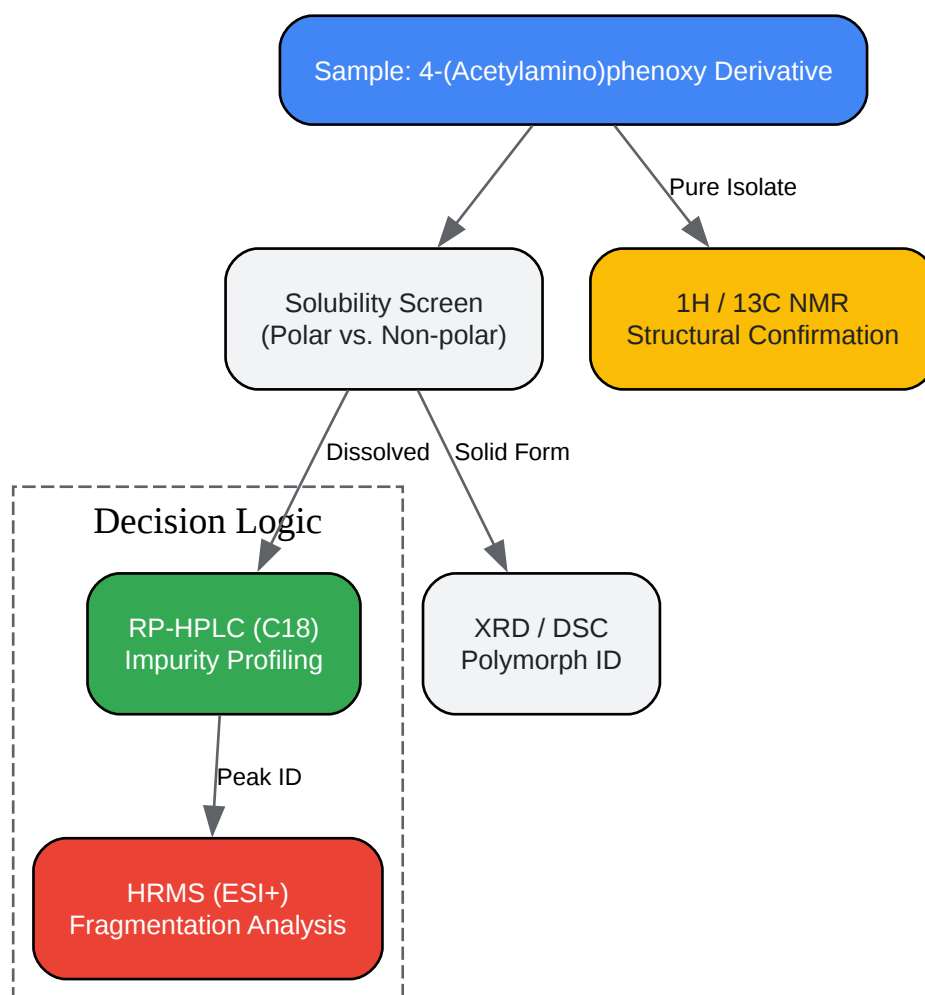
).

While the CAS index fragment "**Phenoxy, 4-(acetylamino)-**" technically implies an ether linkage or radical, this guide addresses the broader 4-acetamidophenoxy structural class. It focuses on distinguishing the hydroxylated bioactive form (Paracetamol) from its etherified derivatives (impurities, prodrugs, or metabolites) using orthogonal analytical techniques.

Target Audience: Pharmaceutical analysis, impurity profiling (CMC), and metabolic stability researchers.

Integrated Analytical Workflow

The characterization of 4-(acetylamino)phenoxy derivatives requires a multi-modal approach to ensure structural integrity, polymorphic stability, and purity.



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Figure 1: Integrated analytical workflow for characterizing 4-(acetylamino)phenoxy derivatives, prioritizing separation (HPLC) and structural confirmation (MS/NMR).

Protocol 1: High-Performance Liquid Chromatography (HPLC-DAD-MS)

Objective: To separate the polar 4-acetamidophenol (Paracetamol) from lipophilic 4-(acetylamino)phenoxy ethers (e.g., Phenacetin, 4-acetamidophenyl phenyl ether).

Rationale: The phenolic hydroxyl group significantly increases polarity compared to the ether variants. A gradient Reverse Phase (RP) method is required to elute the polar phenol early while resolving the late-eluting lipophilic ethers.

Methodology:

- Column: C18 End-capped (e.g., Agilent Zorbax Eclipse Plus),
,
.
- Mobile Phase A: 0.1% Formic Acid in Water (buffers silanols, improves peak shape for amides).
- Mobile Phase B: Acetonitrile (ACN).
- Gradient Profile:
 - : 5% B (Retains polar Paracetamol)
 - : 5% B
 - : 95% B (Elutes lipophilic Phenoxy ethers)
 - : 95% B
- Flow Rate: 1.0 mL/min.
- Detection:
 - UV: 243 nm (Max absorbance for the acetanilide core).
 - MS: ESI Positive Mode.

Data Interpretation:

Compound Class	Structure ()	Retention Time (approx)	LogP (Predicted)
Paracetamol		3.5 - 4.5 min	0.46
Phenacetin		12.0 - 13.0 min	1.58
Phenyl Ether		18.0 - 19.5 min	2.80

Protocol 2: Mass Spectrometry Fragmentation (HRMS)

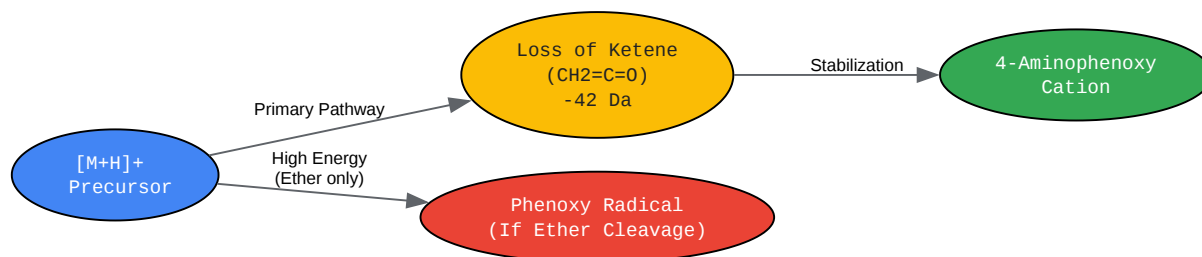
Objective: To confirm the presence of the acetylamino group and the specific phenoxy substitution pattern via Collision-Induced Dissociation (CID).

Mechanism: The 4-(acetylamino)phenoxy moiety undergoes a characteristic McLafferty-like rearrangement or direct cleavage of the amide bond, typically losing a neutral ketene molecule ().

Experimental Setup:

- Ionization: Electrospray Ionization (ESI+).
- Source Voltage: 3.5 kV.
- Collision Energy: Stepped 15/30/45 eV.

Fragmentation Pathway:



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Figure 2: ESI+ Fragmentation pathway. The loss of ketene (42 Da) is diagnostic for the N-acetyl group.

Diagnostic Ions:

- : Parent ion.
- $[M+H - 42]^+$ (Loss of Ketene)
 $m/z \ 152 \text{ to } 110$.
- $[M+H - 42 - R]^+$: Further loss of the ether substituent (if applicable).

Protocol 3: Nuclear Magnetic Resonance (NMR)

Objective: To distinguish the para-substitution pattern and the nature of the oxygen linkage (Phenol vs. Phenoxy).

Key Chemical Shifts (DMSO-

, 400 MHz):

- Amide Proton ():
◦ Singlet,

- Diagnostic: Exchangeable with
.
- Aromatic Ring (AA'BB' System):
 - Two doublets (integrating 2H each) around
.
 - Coupling Constant (
):
(Characteristic of para-substitution).
- Acetyl Methyl (
):
 - Sharp singlet at
.
- The "Phenoxy" Discriminator:
 - If Paracetamol (
): Broad singlet at
(Phenolic OH).
 - If Ether (
): Absence of phenolic OH; appearance of alkyl signals (e.g., quartet at
for ethoxy).
 - If Phenyl Ether (
): Additional aromatic multiplets in the

region.

Protocol 4: Solid-State Characterization (Polymorphism)

Context: 4-(acetylamino)phenoxy compounds, particularly Paracetamol, are notorious for polymorphism. Form I (Monoclinic) is thermodynamically stable, while Form II (Orthorhombic) has better compression properties but is metastable.

Technique: Powder X-Ray Diffraction (PXRD)

- Range:

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- Scan Rate:

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Differentiation Criteria:

- Form I (Stable): Characteristic peaks at

.

- Form II (Metastable): Characteristic peaks at

.

References

- United States Pharmacopeia (USP).Acetaminophen Monograph. USP-NF. (Standard for chromatographic purity and identification of the 4-acetamidophenol core).
- European Pharmacopoeia (Ph. Eur.).Paracetamol: Impurity Profiling. (Details the detection of 4-aminophenol and related ether impurities).
- Togashi, K., et al. "Specific detection of 4-acetamidophenol derivatives using LC-MS/MS." Journal of Pharmaceutical and Biomedical Analysis, 2012.

- Moynihan, H.A., & O'Hare, I.P. "Polymorphism in 4-acetamidophenol (paracetamol)." International Journal of Pharmaceutics, 2002. (Detailed XRD and DSC protocols for solid-state analysis).
- PubChem.Acetaminophen (Compound CID 1983). National Library of Medicine. (Chemical and physical property data).
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